

improving accuracy in 2,5-dimethyloctane property measurements

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Compound Focus: 2,5-Dimethyloctane

CAS No.: 15869-89-3

Cat. No.: S1517939

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Thermophysical Property Data for 2,5-Dimethyloctane

The following table consolidates key property data from the National Institute of Standards and Technology (NIST) and other chemical databases [1] [2]. This data is critically evaluated and recommended for use.

Property	Value / Range	Conditions / Notes	Data Source
Molecular Formula	C ₁₀ H ₂₂	-	NIST [1]
Molar Mass	142.286 g/mol	-	NIST [1]
Density (Liquid)	0.732 g/cm ³	-	Chemsrc [2]
Boiling Point	158 °C (431.15 K)	at 1 atm (760 mmHg)	Chemsrc [2]
Flash Point	80.3 °C	-	Chemsrc [2]

Property	Value / Range	Conditions / Notes	Data Source
Critical Temperature	600.4 K	-	NIST [1]
Critical Pressure	2151.4 kPa	-	NIST [1]
Vapor Pressure	3.48 mmHg	at 25°C	Chemsrc [2]
Index of Refraction	1.411	-	Chemsrc [2]
Available Data Types	Density, Enthalpy, Entropy, Heat Capacity, Viscosity, Thermal Conductivity, etc.	Temperature and pressure ranges available on NIST.	NIST [1]

Experiment Troubleshooting Guide & FAQs

Here are some common questions and troubleshooting guidance for researchers.

Frequently Asked Questions

Q1: What are the most reliable sources for thermophysical property data on 2,5-dimethyloctane? A1: The NIST Web Thermo Tables (WTT) is considered a gold standard, providing **critically evaluated** data with detailed information on measurement conditions and uncertainties [1]. For quick screening, computational methods like COSMO-RS can provide estimates, but you should be aware of their typical error margins (e.g., ± 15 K for boiling point) [3].

Q2: My experimental vapor pressure measurements do not align with literature values. What could be wrong? A2: Discrepancies often arise from sample purity or experimental conditions.

- **Troubleshooting Steps:**

- **Verify Sample Purity:** Even small impurities can significantly skew vapor pressure measurements. Use a certified analytical standard if possible.
- **Check for Degassing:** Ensure your liquid sample is thoroughly degassed to remove dissolved air, which can affect results.
- **Calibrate Instruments:** Confirm the calibration of temperature sensors and pressure transducers. NIST provides high-accuracy reference data for comparison [1].
- **Review Experimental Method:** Different methods (e.g., static, ebulliometric) have different inherent uncertainties. Ensure your protocol is appropriate.

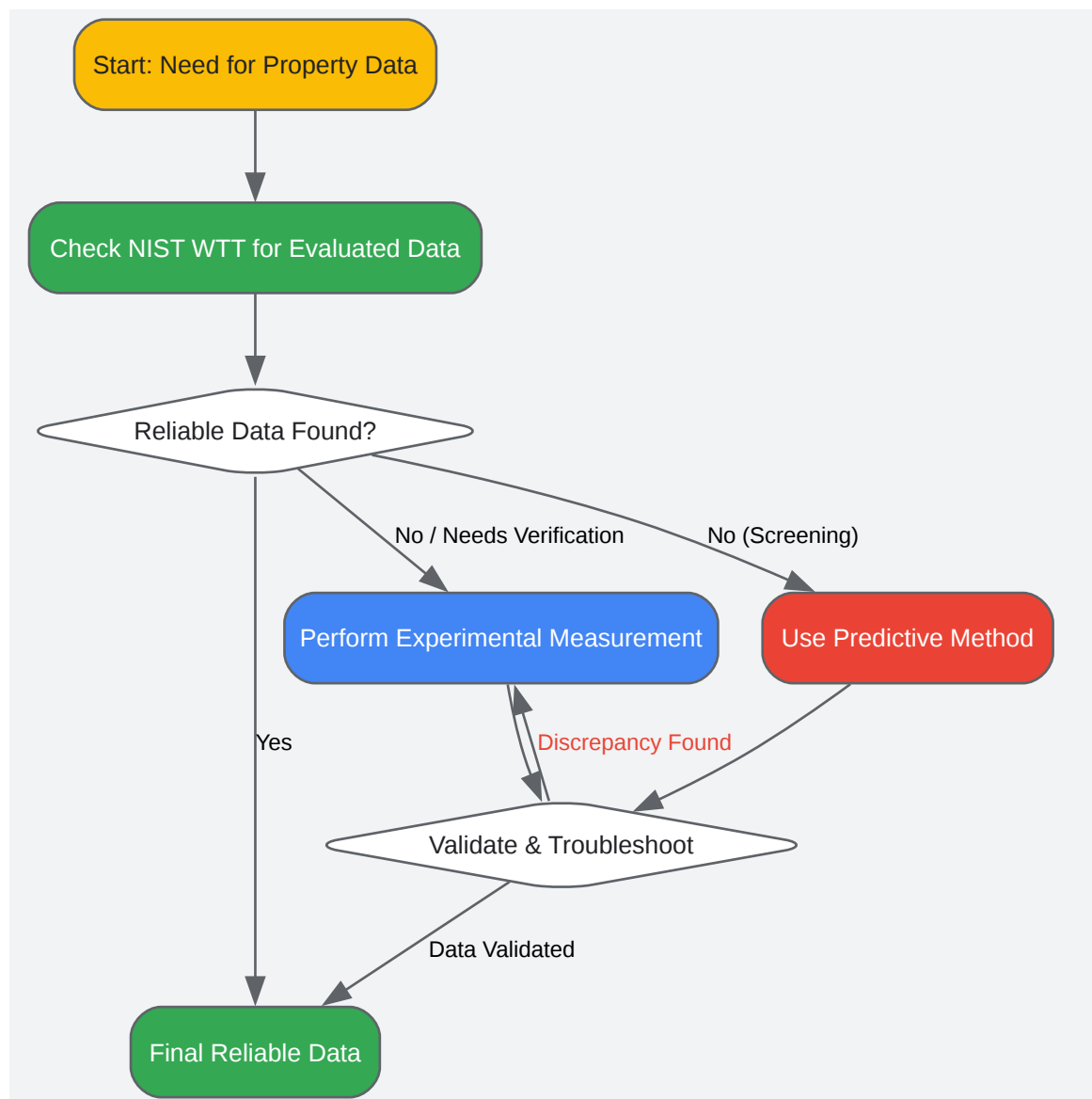
Q3: How can I predict properties for 2,5-dimethyloctane if I cannot find experimental data? A3:

Computational and machine learning (ML) tools are valuable alternatives.

- **COSMO-RS (Property Prediction):** This method uses quantum chemistry and statistical thermodynamics to predict a wide range of properties (boiling point, critical data, viscosity) directly from the molecular structure. It is fast but has defined error ranges [3].
- **Machine Learning (ChemXploreML):** A newer, user-friendly ML application from MIT can predict key properties like boiling point and critical temperature with high accuracy (up to 93% for critical temperature) without requiring deep programming skills [4] [5].

Workflow for Property Measurement & Validation

The diagram below outlines a logical workflow for obtaining and validating property measurements, integrating both experimental and computational approaches.



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